

An In-depth Technical Guide to Acid Blue 277 (CAS: 25797-81-3)

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Compound of Interest

Compound Name: Acid Blue 277

Cat. No.: B1593045

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Acid Blue 277**, an anthraquinone-based dye. It delves into its chemical and physical properties, applications, safety protocols, and analytical methodologies, offering a foundational resource for professionals in research and development.

Chemical Identity and Properties

Acid Blue 277, identified by the CAS number 25797-81-3, is a synthetic dye belonging to the anthraquinone class.^[1] Its molecular structure is characterized by a central anthraquinone core, which is responsible for its color, modified with various functional groups that enhance its solubility and dyeing properties. The Colour Index name for this dye is C.I. **Acid Blue 277**.^[1]

Molecular Structure

The IUPAC name for **Acid Blue 277** is sodium;1-amino-4-[3-(2-hydroxyethylsulfamoyl)-4,5-dimethylanilino]-9,10-dioxoanthracene-2-sulfonate.^[2] The structure features sulfonic acid groups, which classify it as an acid dye and render it soluble in water.^[3]

Figure 1. Chemical Structure of **Acid Blue 277**.

Physicochemical Properties

A summary of the key physical and chemical properties of **Acid Blue 277** is presented in the table below. This data is essential for designing experimental protocols, including solvent selection and concentration calculations.

Property	Value	Source(s)
CAS Number	25797-81-3	[1][4]
Molecular Formula	C ₂₄ H ₂₂ N ₃ NaO ₈ S ₂	[1][4]
Molecular Weight	567.57 g/mol	[1][4]
Appearance	Dark blue powder	[4][5]
Odor	Odorless	[4]
Solubility	Soluble in water (100 g/L)	[3]
pH	7.5	[4]

Synthesis and Manufacturing

The synthesis of **Acid Blue 277** typically involves a condensation reaction.[1][6] The primary manufacturing method is the reaction between 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid and 5-Amino-N-(2-hydroxyethyl)-2,3-dimethylbenzenesulfonamide.[1][6] Advances in synthesis aim to improve yield and reduce environmental impact by using catalyst systems like monovalent copper complexes to minimize byproducts and heavy metal contamination in wastewater.[7]

Applications and Uses

Acid Blue 277 is a versatile dye with several industrial and research applications.

- **Textile Industry:** It is widely used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[2] It is known for good light and washing fastness properties.[8]
- **Other Industrial Uses:** The dye also finds applications in the coloring of paper, leather, and in the formulation of inks.[2][8] It can also be used in medicine and cosmetics for shading.[3][9]

- Research Applications: Due to its distinct color and spectroscopic properties, it can be used as a tracer dye. One notable use is for exploring fluorescent groundwater and as a sea marker to facilitate aerial reconnaissance searches.[\[3\]](#)[\[9\]](#)

Analytical Characterization

Accurate characterization of **Acid Blue 277** is crucial for quality control and research purposes. Standard analytical techniques include spectrophotometry and chromatography.

Experimental Protocol: Spectrophotometric Analysis (UV-Vis)

Objective: To determine the concentration of **Acid Blue 277** in a solution by measuring its absorbance at the wavelength of maximum absorption (λ_{max}). This protocol is based on the Beer-Lambert law.

Causality: The anthraquinone chromophore in **Acid Blue 277** absorbs light in the visible spectrum. The intensity of this absorption is directly proportional to its concentration in a non-absorbing solvent, allowing for quantification.

Methodology:

- Preparation of Standard Solutions:
 - Accurately weigh 10 mg of high-purity **Acid Blue 277** standard.
 - Dissolve it in 100 mL of deionized water to prepare a 100 µg/mL stock solution.
 - Perform serial dilutions to prepare a set of calibration standards (e.g., 1, 2, 5, 10, 20 µg/mL).
- Spectrophotometer Setup:
 - Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 30 minutes.
 - Set the wavelength to scan from 400 nm to 800 nm to determine the λ_{max} . For similar acid dyes, this is often in the 600-650 nm range.[\[10\]](#)

- Use deionized water as a blank to zero the instrument.
- Measurement:
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Measure the absorbance of the unknown sample solution (ensure it is diluted to fall within the calibration range).
- Data Analysis:
 - Plot a calibration curve of absorbance versus concentration for the standard solutions.
 - Use the linear regression equation ($y = mx + c$) from the curve to calculate the concentration of the unknown sample.

Experimental Protocol: High-Performance Liquid Chromatography (HPLC)

Objective: To assess the purity of an **Acid Blue 277** sample and separate it from potential impurities or degradation products.

Causality: Reversed-phase HPLC is an effective technique for separating water-soluble dyes. A nonpolar stationary phase (like C18) is used with a polar mobile phase. The separation is based on the differential partitioning of the analyte and impurities between the two phases. The sulfonic acid groups on **Acid Blue 277** give it sufficient polarity to elute under these conditions.

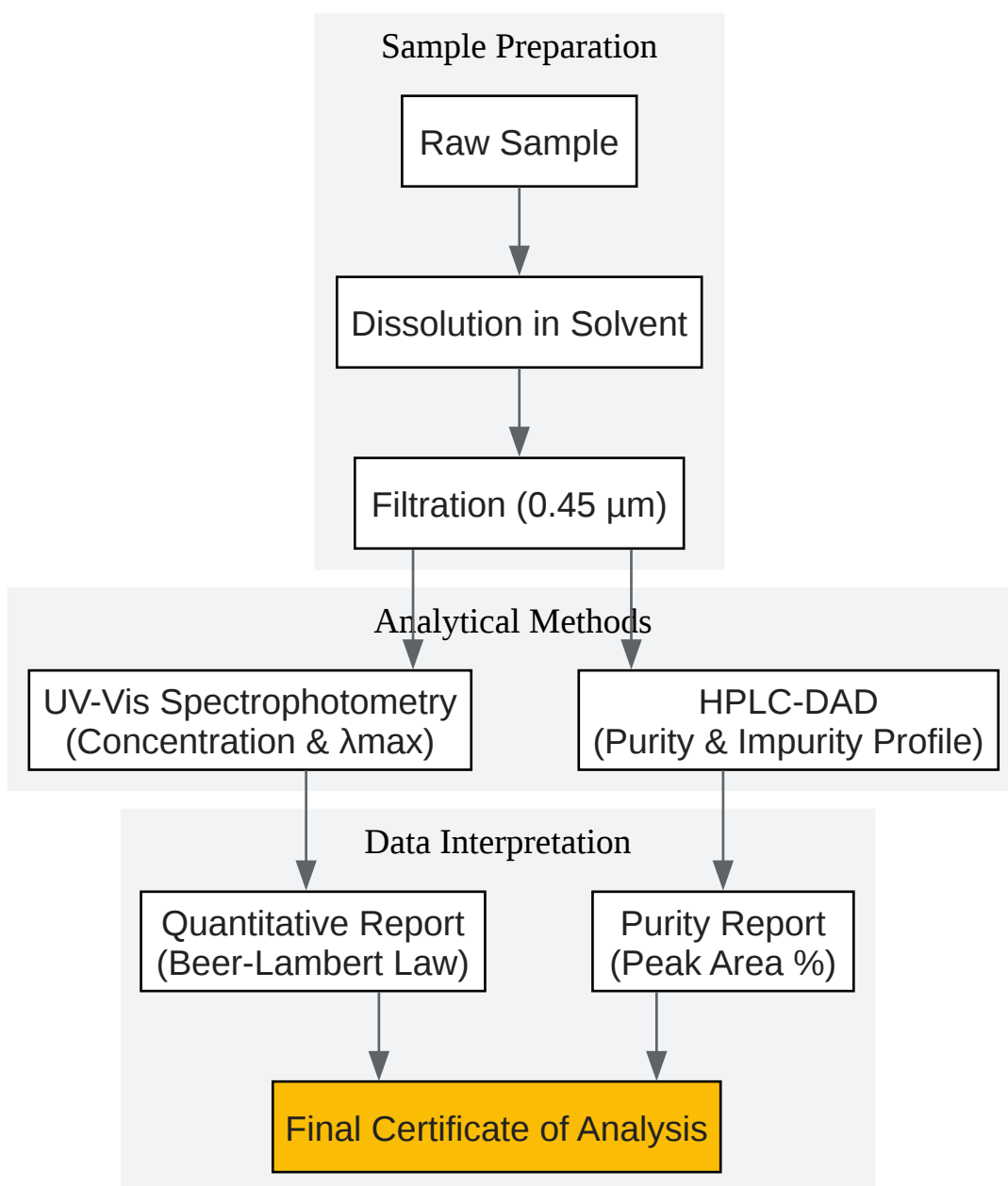
Methodology:

- Sample Preparation:
 - Dissolve a small, accurately weighed amount of the **Acid Blue 277** sample in the mobile phase to a concentration of approximately 10-20 $\mu\text{g/mL}$.
 - Filter the sample through a 0.45 μm syringe filter to remove any particulate matter.
- HPLC System and Conditions:

- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and a buffer (e.g., 20 mM ammonium acetate, pH 6.5). For example, a linear gradient from 20% to 80% acetonitrile over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detector: UV-Vis or Diode Array Detector (DAD) set at the λ_{max} of **Acid Blue 277**.
- Column Temperature: 30 °C.
- Data Analysis:
 - The purity of the sample is determined by the area percentage of the main peak corresponding to **Acid Blue 277** in the chromatogram.
 - $\text{Purity (\%)} = (\text{Area of Acid Blue 277 Peak} / \text{Total Area of All Peaks}) \times 100$.

Analytical Workflow Diagram

The following diagram illustrates a typical workflow for the quality control and analysis of an **Acid Blue 277** sample.



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Figure 2. Quality Control Workflow for **Acid Blue 277**.

Safety, Handling, and Toxicology

Hazard Identification

According to available Safety Data Sheets (SDS), **Acid Blue 277** presents several potential health hazards.^[4]

- Ingestion: Harmful if swallowed, may cause gastrointestinal irritation.[4]
- Inhalation: May cause irritation to the respiratory tract.[4]
- Skin Contact: Prolonged or repeated contact may cause skin irritation.[4]
- Eye Contact: Dust may cause irritation and inflammation.[4]

There is no evidence to suggest that **Acid Blue 277** is carcinogenic.[4]

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are essential to minimize exposure.[4]

- Ventilation: Use in a well-ventilated area or under a chemical fume hood.[4]
- PPE:
 - Eye Protection: Wear chemical safety goggles.[4]
 - Skin Protection: Wear appropriate protective gloves and clothing.[4]
 - Respiratory Protection: Use an approved respirator if dust generation is unavoidable.[4]
- Storage: Store in a cool, dry place in tightly sealed containers, away from strong oxidizing agents.[4]

Toxicological and Environmental Fate

Studies have indicated that **Acid Blue 277** can be toxic to aquatic organisms and may accumulate in the environment.[2] Research has been conducted on methods for its removal from wastewater, such as adsorption using chitosan composite materials or simultaneous adsorption and degradation with immobilized enzymes.[2]

Conclusion

Acid Blue 277 (CAS: 25797-81-3) is an industrially significant anthraquinone dye with well-defined chemical properties. Its utility in textiles, research, and other sectors is balanced by the need for careful handling and consideration of its environmental impact. The analytical

protocols outlined in this guide provide a robust framework for its quantification and purity assessment, ensuring reliable and reproducible results for researchers and drug development professionals.

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